

Essential Safety and Operational Guide for Handling Dersimelagon

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Compound of Interest

Compound Name: Dersimelagon

Cat. No.: B607062

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For Researchers, Scientists, and Drug Development Professionals

This document provides immediate, essential safety and logistical information for the handling of **Dersimelagon** (MT-7117), a selective melanocortin 1 receptor (MC1R) agonist. It includes operational procedures for laboratory use and detailed disposal plans to ensure a safe and efficient workflow. Our commitment is to furnish the scientific community with comprehensive resources that extend beyond the product itself, fostering a culture of safety and innovation.

Immediate Safety Information

Dersimelagon is not classified as a hazardous substance according to the Globally Harmonized System (GHS). However, standard laboratory safety protocols should always be observed.

First Aid Measures:

- General: No special measures are typically required.
- Inhalation: Move the individual to fresh air. If any symptoms arise, consult a physician.
- Skin Contact: The product is generally not irritating to the skin. Wash with soap and water.
- Eye Contact: Rinse opened eyes for several minutes under running water.
- Ingestion: If symptoms persist, seek medical advice.

Personal Protective Equipment (PPE):

While the Safety Data Sheet (SDS) for **Dersimelagon** indicates that no special personal protective equipment is required, it is best practice in a research setting to always wear:

- Safety glasses
- Lab coat
- Appropriate gloves (e.g., nitrile gloves)

Operational Plans: Handling and Storage

Solubility and Solution Preparation:

Dersimelagon is soluble in dimethyl sulfoxide (DMSO). For in vivo studies, a common vehicle for oral administration can be prepared. For example, to prepare a 1 mg/mL solution, **Dersimelagon** can be dissolved in DMSO and then further diluted with other excipients like PEG300, Tween 80, and saline.

Storage:

- Short-term: Store at 0°C.
- Long-term: For extended storage, it is recommended to keep **Dersimelagon** at -20°C.

Store in a well-ventilated place and keep the container tightly closed.

Quantitative Data Summary

The following table summarizes key quantitative data for **Dersimelagon**, highlighting its potency and selectivity for the melanocortin 1 receptor (MC1R) across different species.

Parameter	Species	Value	Reference
EC50	Human (hMC1R)	8.16 nM	[1]
Cynomolgus Monkey (cmMC1R)	3.91 nM	[1]	
Mouse (mMC1R)	1.14 nM	[1]	
Rat (rMC1R)	0.251 nM	[1]	
Ki	Human MC1R (hMC1R)	2.26 nM	
Human MC4R (hMC4R)	32.9 nM		

Key Experimental Protocol: Induction of Pigmentation in Ay/a Mice

This protocol is adapted from a study investigating the in vivo effects of **Dersimelagon** on coat color in mice.[1]

Objective: To assess the effect of orally administered **Dersimelagon** on melanogenesis, observed as a change in coat color in Ay/a mice.

Materials:

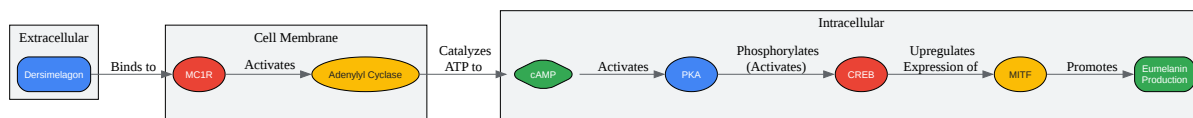
- **Dersimelagon** (MT-7117)
- Vehicle solution (e.g., 0.5% methylcellulose)
- Ay/a mice (male, 7 weeks old)
- Oral gavage needles
- Animal clippers

Procedure:

- **Animal Acclimatization:** House the Ay/a mice under standard laboratory conditions (12-hour light/dark cycle, controlled temperature and humidity) for at least one week prior to the experiment, with ad libitum access to food and water.
- **Group Allocation:** Randomly assign mice to a vehicle control group and one or more **Dersimelagon** treatment groups (e.g., 0.3 mg/kg, 1 mg/kg, 3 mg/kg). A minimum of n=4 mice per group is recommended.
- **Preparation of Dosing Solutions:** Prepare a stock solution of **Dersimelagon** in a suitable vehicle. On each day of dosing, prepare the final dosing solutions by diluting the stock solution to the desired concentrations.
- **Baseline Preparation:** On day 0, shave a small area of the dorsal coat of each mouse to allow for clear observation of new hair growth.
- **Oral Administration:** From day 1 to day 6, administer the assigned treatment (vehicle or **Dersimelagon** solution) to each mouse once daily via oral gavage. The volume of administration should be based on the individual mouse's body weight.
- **Observation:** From day 6 onwards, visually inspect the shaved area for the color of the newly grown coat. The coat color can be categorized as yellow (pheomelanin) or black/dark (eumelanin).
- **Data Analysis:** The number of mice in each group exhibiting a darkened coat color is recorded. Statistical analysis, such as Fisher's exact test, can be used to compare the treatment groups to the vehicle control.

Signaling Pathway

Dersimelagon is a selective agonist for the melanocortin 1 receptor (MC1R), a Gs protein-coupled receptor. Upon binding, it initiates a signaling cascade that leads to the production of eumelanin, the dark pigment responsible for skin and hair color.



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Dersimelagon's activation of the MC1R signaling pathway.

Disposal Plan

As **Dersimelagon** is not classified as a hazardous chemical, standard disposal procedures for non-hazardous laboratory waste apply. However, it is crucial to adhere to local and institutional regulations.

Solid **Dersimelagon**:

- Uncontaminated, solid **Dersimelagon** can be disposed of in the regular laboratory trash.
- Ensure that the container is clearly labeled as "non-hazardous" to avoid confusion with chemical waste.

Dersimelagon Solutions:

- Aqueous Solutions: Small quantities of dilute, non-hazardous aqueous solutions can typically be disposed of down the sanitary sewer with copious amounts of water.
- DMSO Solutions:
 - Small volumes of **Dersimelagon** dissolved in DMSO should be collected in a designated, properly labeled waste container for organic solvents.
 - Do not dispose of DMSO solutions down the drain.

- Consult your institution's Environmental Health and Safety (EHS) office for specific guidelines on the disposal of DMSO and other organic solvent waste.

Empty Containers:

- Empty containers that held **Dersimelagon** should be triple-rinsed with an appropriate solvent (e.g., ethanol or acetone).
- After rinsing, the containers can be disposed of in the regular trash or recycled, depending on local guidelines. Deface the label to prevent misuse.

By adhering to these safety and handling guidelines, researchers can confidently and responsibly work with **Dersimelagon**. For any further questions or specific handling requirements, please refer to the product's Safety Data Sheet (SDS) or contact your institution's safety officer.

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References

- 1. Melanogenic effect of dersimelagon (MT-7117), a novel oral melanocortin 1 receptor agonist - PMC [pmc.ncbi.nlm.nih.gov]
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